

DADPS Biotin Azide safety and handling guidelines

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Compound of Interest

Compound Name: DADPS Biotin Azide

Cat. No.: B12305862

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An In-Depth Technical Guide to the Safety and Handling of **DADPS Biotin Azide**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling guidelines for **DADPS Biotin Azide** (CAS No. 1260247-50-4), a versatile reagent used in bioconjugation, proteomics, and various molecular biology applications. The information is intended to ensure its safe use in a laboratory setting.

Chemical and Physical Properties

DADPS Biotin Azide, also known as Biotin-PEG4-amino-t-Bu-DADPS-C6-azide, is a complex molecule designed for "click chemistry" applications. Its key features include a biotin moiety for affinity purification, a cleavable DADPS (dialkoxydiphenylsilane) linker, and a terminal azide group for conjugation to alkyne-modified molecules.

Property	Value	References
Synonyms	Biotin-PEG4-amino-t-Bu-DADPS-C6-azide; Biotin-Dadps-azide	
CAS Number	1260247-50-4	
Molecular Formula	C ₄₃ H ₆₇ N ₇ O ₉ SSi	
Molecular Weight	886.19 g/mol	
Appearance	Slightly grey glass-like amorphous solid; Colorless oil to amorphous solid	
Purity	≥90% or >95% (depending on supplier)	
Solubility	Soluble in DMSO, DMF, THF, DCM, Chloroform	

Safety and Hazard Information

Based on available Safety Data Sheets (SDS) for products containing **DADPS Biotin Azide**, the compound is not classified as a hazardous substance or mixture. However, as with any chemical reagent, appropriate laboratory safety precautions should be followed.

Hazard Identification	Precautionary Measures
Not a hazardous substance or mixture.	Wear protective gloves, clothing, and eye/face protection.
No known significant effects or critical hazards.	Avoid breathing dust/fume/gas/mist/vapors/spray.
Wash hands thoroughly after handling.	
Use only in a well-ventilated area.	

Toxicological Data:

No specific toxicological data such as LD50 or permissible exposure limits for **DADPS Biotin Azide** are available in the provided search results.

Handling and Storage

Proper handling and storage are crucial to maintain the integrity and stability of **DADPS Biotin Azide**.

Aspect	Guideline	References
Storage Temperature	Store at -20°C for long-term storage (months to years). May be stored at 0-4°C for short-term (days to weeks).	
Storage Conditions	Keep in a dry, dark place. Desiccate.	
Shipping	Shipped under ambient temperature as a non-hazardous chemical. The product is stable for a few weeks during ordinary shipping. Some suppliers may ship frozen.	
Solution Stability	The compound is unstable in solution. It is recommended to prepare solutions freshly and use them promptly.	

Experimental Protocols and Applications

DADPS Biotin Azide is primarily used as a cleavable biotinylation reagent in various proteomics and chemical biology workflows. Its azide group allows for covalent labeling of alkyne-containing biomolecules via copper-catalyzed (CuAAC) or strain-promoted (SPAAC) azide-alkyne cycloaddition, also known as "click chemistry". The incorporated biotin enables the enrichment of labeled molecules using streptavidin-based affinity purification.

A key feature of the DADPS linker is its acid-lability. Captured biomolecules can be released under mild acidic conditions, such as with 5% or 10% formic acid, which is advantageous for downstream analysis like mass spectrometry.

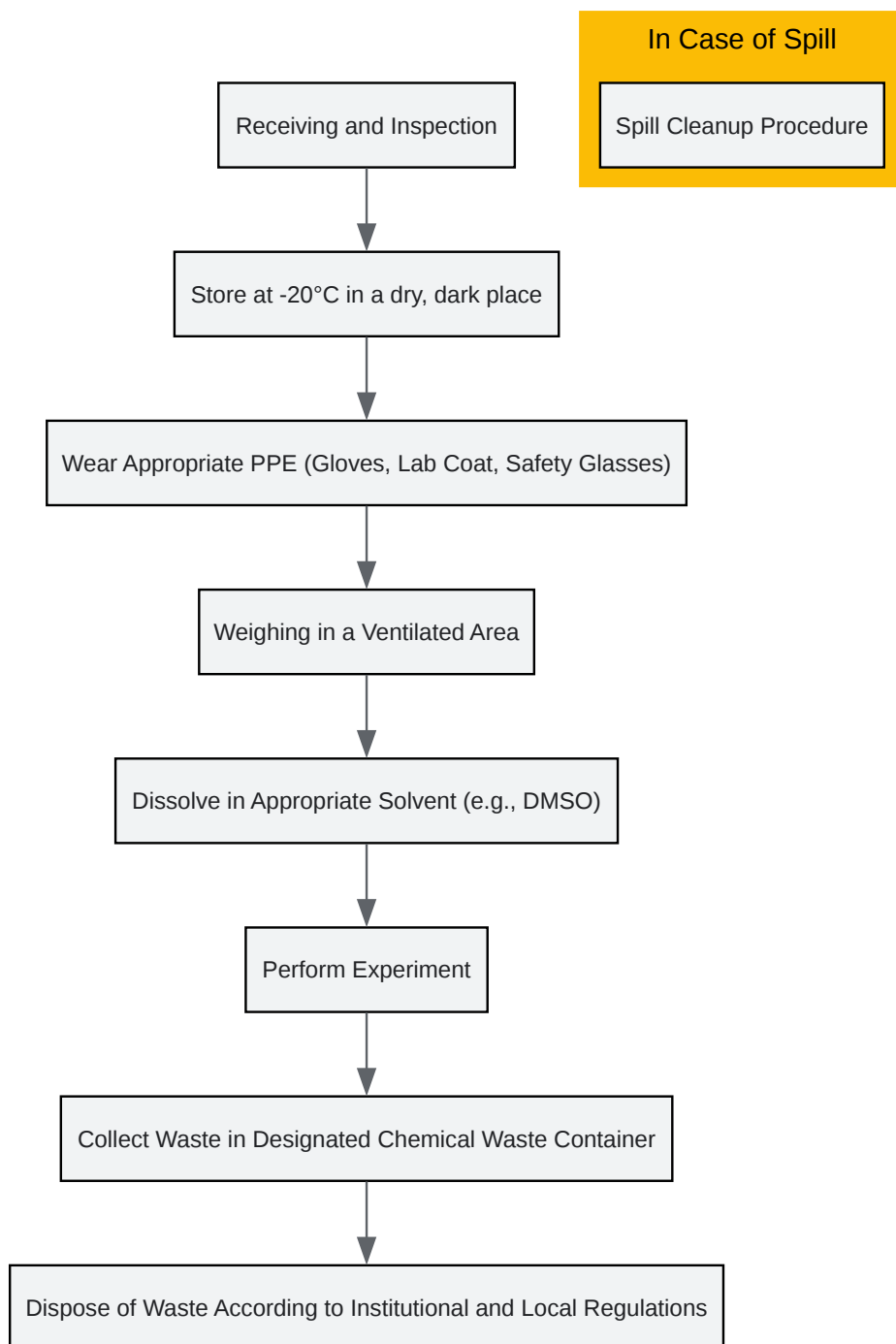
Experimental Workflow:

The following diagram illustrates a general experimental workflow for using **DADPS Biotin Azide**.

General Experimental Workflow for DADPS Biotin Azide



Safe Handling and Disposal of DADPS Biotin Azide



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